

trilostane drug interactions potassium-sparing diuretics

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Trilostane

CAS No.: 13647-35-3

Cat. No.: S548868

Get Quote

Drug Interaction Overview

The table below summarizes the core interaction between **trilostane** and potassium-sparing diuretics.

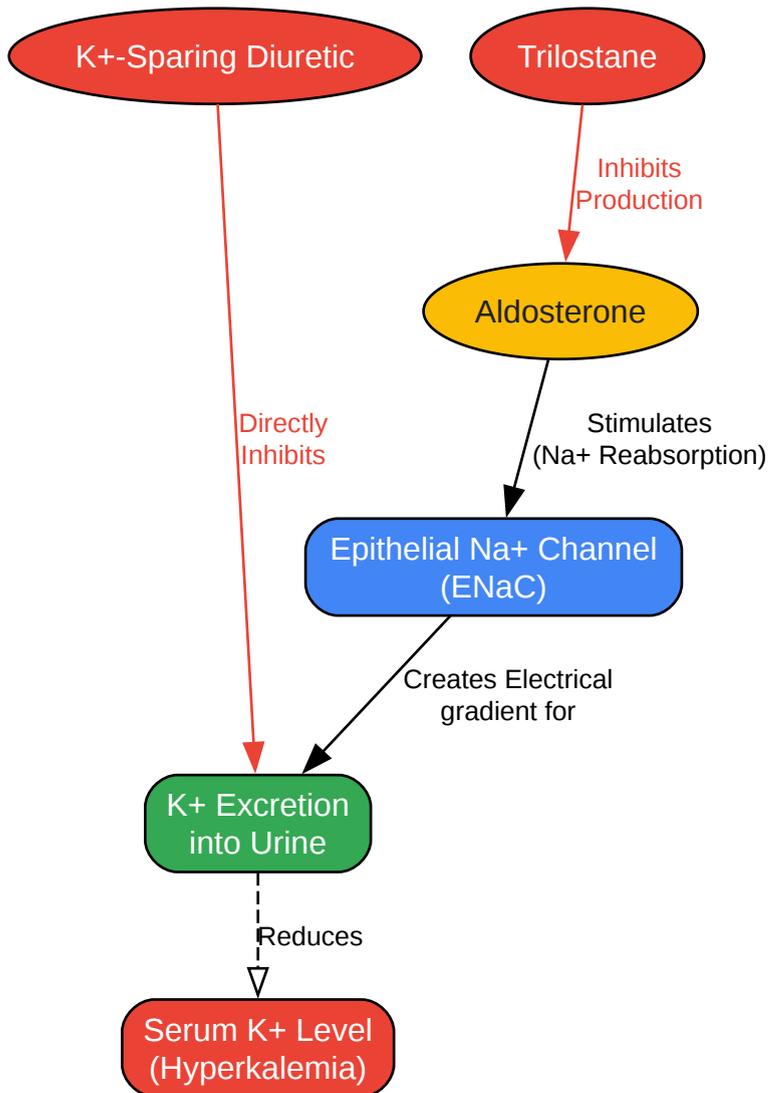
Interacting Drug Class	Interaction Risk	Primary Mechanism	Clinical/Safety Concern
Potassium-Sparing Diuretics (e.g., Spironolactone, Amiloride, Triamterene, Eplerenone)	Increased Risk of Hyperkalemia [1] [2] [3]	Combined reduction of aldosterone (trilostane) and direct blockade of renal potassium excretion (diuretics) [4] [1] [3]	Potentially fatal arrhythmias, cardiac conduction abnormalities

Mechanistic & Experimental Insights

For researchers, understanding the pharmacological basis of this interaction is crucial for designing safe studies.

Mechanism of Action and Interaction Pathway

The following diagram illustrates the synergistic interaction in the renal collecting duct, leading to hyperkalemia.



[Click to download full resolution via product page](#)

Key Pathways and Drug Effects:

- **Trilostane's Primary Action:** As a competitive inhibitor of the enzyme **3 β -hydroxysteroid dehydrogenase (3 β -HSD)**, **trilostane** suppresses the synthesis of key steroids, including **cortisol** and the mineralocorticoid **aldosterone** [4] [1] [5]. Reduced aldosterone diminishes the signal for sodium reabsorption and potassium excretion in the kidneys.
- **Potassium-Sparing Diuretics' Primary Action:** These drugs (e.g., spironolactone, amiloride) work by directly blocking the effects of aldosterone or the channels it regulates in the renal collecting duct [6] [3]. This prevents potassium from being secreted into the urine.

- **Synergistic Risk:** The combination creates a dual blockade. **Trilostane** reduces the hormonal driver of potassium excretion (aldosterone), while potassium-sparing diuretics directly inhibit the execution of this process at the cellular level. This dramatically increases the risk of potassium accumulation in the blood [1] [2].

Essential Experimental Monitoring Protocols

When studying **trilostane**, especially in combination with other agents, rigorous safety monitoring is mandatory. The following protocol is recommended based on standard clinical practice and pharmacological principles [7]:

- **Baseline Assessment:** Obtain serum electrolytes (especially **potassium** and sodium), creatinine/BUN (renal function), and an ACTH stimulation test to establish baseline adrenal function before initiating **trilostane**.
- **Post-Treatment Monitoring:**
 - **Electrolytes and Renal Function:** Check serum potassium, sodium, and creatinine at **10-14 days** after starting treatment or changing the dose.
 - **Adrenal Function:** Perform an **ACTH stimulation test** 4-6 hours post-dose to assess the degree of adrenal suppression. A post-ACTH cortisol level of 1.5-5.5 µg/dL (40-150 nmol/L) is often a target range in veterinary medicine [7]; researchers should define their own targets.
- **Long-Term Monitoring:** Continue periodic monitoring of electrolytes and adrenal function every 1-3 months, or as dictated by study protocol.

Key Risk Mitigation Strategies

- **Contraindication:** Avoid concurrent use of **trilostane** and potassium-sparing diuretics unless absolutely necessary for the research question, with a robust risk mitigation plan in place [1] [2].
- **Potassium Intake:** Closely monitor and potentially restrict all external sources of potassium, including **potassium supplements** and **salt substitutes** containing potassium [8] [3].
- **Other Interactions:** Be aware that drugs like **ACE inhibitors** and **angiotensin receptor blockers (ARBs)** can also cause hyperkalemia, and their concurrent use with **trilostane** would compound this risk [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Trilostane - an overview | ScienceDirect Topics [sciencedirect.com]
2. Trilostane: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Spironolactone (oral route) - Side effects & dosage [mayoclinic.org]
4. Trilostane: Beyond Cushing's Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
5. Trilostane: Beyond Cushing's Syndrome [mdpi.com]
6. Therapeutic Uses of Diuretic Agents - StatPearls - NCBI - NIH [ncbi.nlm.nih.gov]
7. Comprehensive Vet Guide 2025: Vetoryl® (Trilostane) for Dogs [askavet.com]
8. Potassium-sparing diuretics (drug interactions) [ebSCO.com]

To cite this document: Smolecule. [trilostane drug interactions potassium-sparing diuretics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548868#trilostane-drug-interactions-potassium-sparing-diuretics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com